Technical Monograph: 4-[(2-Chlorobenzyl)oxy]-3-ethoxybenzoic Acid

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Compound of Interest	
Compound Name:	*4-[(2-Chlorobenzyl)oxy]-3-ethoxybenzoic acid*
CAS No.:	*872197-26-7*
Cat. No.:	*B3006535*

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CAS No. 872197-26-7 | High-Purity Research Intermediate

Executive Summary & Chemical Identity

4-[(2-Chlorobenzyl)oxy]-3-ethoxybenzoic acid is a disubstituted benzoic acid derivative characterized by a lipophilic 2-chlorobenzyl ether moiety at the para-position and an ethoxy group at the meta-position relative to the carboxylic acid. It serves as a critical pharmacophore scaffold in drug discovery, offering a rigid aromatic core that facilitates hydrophobic interactions in protein binding pockets.

Its structural motif—combining an acidic head group with a bulky, lipophilic tail—mimics the binding properties required for various nuclear receptors (e.g., PPARs) and G-protein coupled receptors (e.g., GPR40/FFAR1), making it a high-value building block for Structure-Activity Relationship (SAR) optimization.

Chemical Profile

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Property	Specification
CAS Number	872197-26-7
IUPAC Name	4-[(2-Chlorophenyl)methoxy]-3-ethoxybenzoic acid
Molecular Formula	$C_{16}H_{15}ClO_4$
Molecular Weight	306.74 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water
pKa (Predicted)	~4.2 (Carboxylic acid)
LogP (Predicted)	~3.8 (High lipophilicity)
Key Functional Groups	Carboxylic acid (H-bond donor), Ether (H-bond acceptor), Aryl chloride

Synthesis & Production Protocol

Note: This protocol describes the standard industrial synthesis route via Williamson Etherification, designed for high yield and purity.

Retrosynthetic Analysis

The molecule is constructed via the alkylation of 3-ethoxy-4-hydroxybenzoic acid (Ethyl Vanillic Acid) with 2-chlorobenzyl chloride. This

reaction is favored by the phenoxide anion generated in situ.

Step-by-Step Methodology

Reagents:

- Precursor A: 3-Ethoxy-4-hydroxybenzoic acid (1.0 eq)
- Precursor B: 2-Chlorobenzyl chloride (1.1 eq)

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- Base: Potassium Carbonate (

  , anhydrous, 2.5 eq)
- Solvent: N,N-Dimethylformamide (DMF) or Acetone (anhydrous)
- Catalyst: Potassium Iodide (KI, 0.1 eq) – Optional, to accelerate reaction

Protocol:

- Activation: Charge a reaction vessel with 3-ethoxy-4-hydroxybenzoic acid and anhydrous DMF. Add

  in portions under nitrogen atmosphere. Stir at room temperature for 30 minutes to generate the phenoxide anion.
- Alkylation: Add 2-chlorobenzyl chloride dropwise to the mixture. If using KI, add it at this stage.
- Reaction: Heat the mixture to 60–80°C and monitor via TLC or HPLC. Reaction typically completes within 4–6 hours.[1]
- Quench & Workup: Cool the mixture to room temperature. Pour into ice-cold water (10x volume). The product may precipitate as a solid.
- Acidification: Adjust pH to ~3.0 using 1N HCl to ensure the carboxylic acid is protonated and precipitates fully.
- Purification: Filter the crude solid. Recrystallize from Ethanol/Water or Ethyl Acetate/Hexane to achieve >98% purity.

Synthesis Logic Diagram

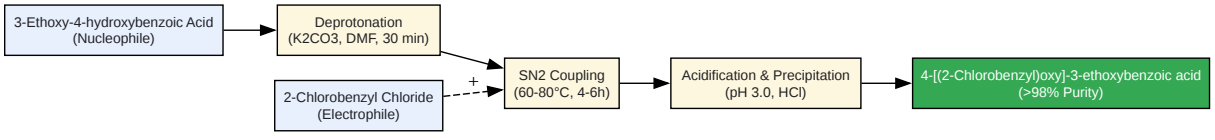

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Figure 1: Convergent synthesis pathway via Williamson etherification.

Applications in Drug Discovery

This compound is not merely a catalog chemical; it is a strategic intermediate for specific therapeutic classes.

A. Metabolic Disease Targets (PPAR & GPR40)

The 4-benzyloxy-benzoic acid motif is a classic pharmacophore for PPAR (Peroxisome Proliferator-Activated Receptor) agonists and GPR40 (FFAR1) agonists used in Type 2 Diabetes research.

- Mechanism: The carboxylic acid head group forms ionic interactions with Arg/Tyr residues in the receptor binding pocket, while the 2-chlorobenzyl tail occupies the hydrophobic ligand-binding domain (LBD).
- Utility: Researchers use CAS 872197-26-7 to synthesize "glitazar" analogs or to probe the steric tolerance of the LBD by varying the ethoxy/chloro substituents.

B. Antimicrobial & Anti-inflammatory Research

Substituted benzoic acids exhibit bacteriostatic properties. The addition of the lipophilic chlorobenzyl ether enhances membrane permeability, making this compound a candidate for antimicrobial screening against Gram-positive bacteria.

Analytical Quality Control (QC)

To ensure experimental integrity, the following QC parameters must be met before use in biological assays.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm)
- Mobile Phase A: 0.1% Formic Acid in Water

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- Mobile Phase B: Acetonitrile
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (aromatic core) and 280 nm.
- Retention Time: Expect elution at ~8–10 min due to high lipophilicity.

NMR Characterization (Expected Signals)

- ^{1}H NMR (DMSO-d_6):
  - 12.8 (s, 1H, -COOH)
  - 7.0–7.8 (m, 7H, Aromatic protons)
  - 5.2 (s, 2H, -OCH_2-Benzyl)
  - 4.1 (q, 2H, -OCH_2-Ethyl)
  - 1.3 (t, 3H, -CH_3)

QC Decision Tree

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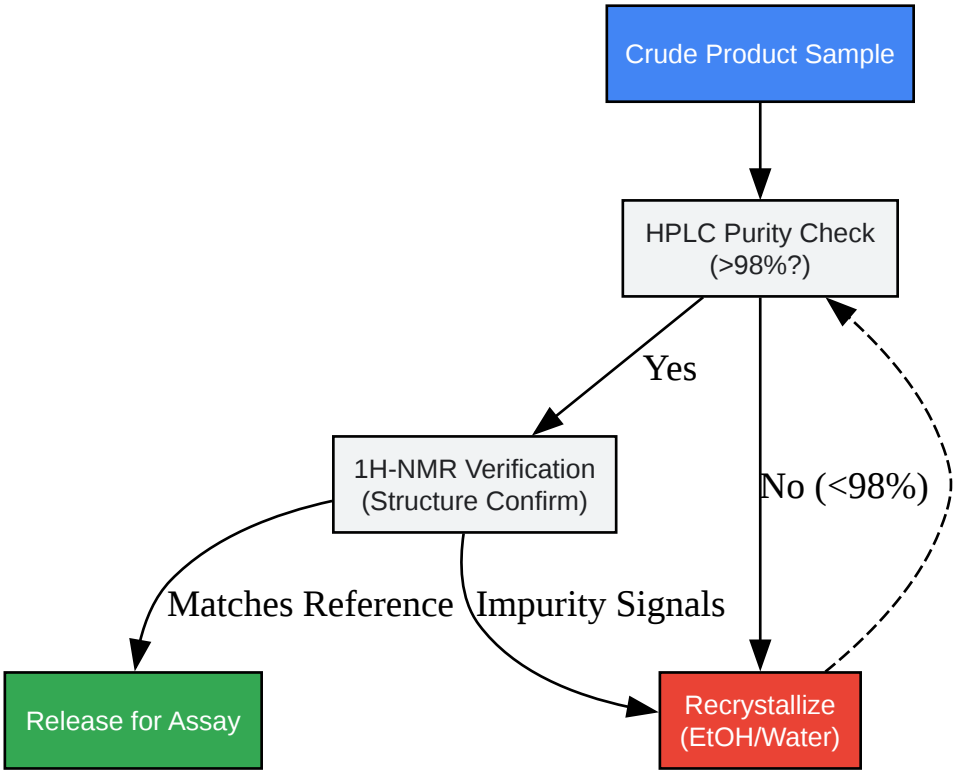

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Figure 2: Quality control workflow for validating batch purity.

Safety & Handling (SDS Summary)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Wear nitrile gloves and safety goggles. Avoid dust formation.
- Storage: Store at 2–8°C (Refrigerated) to prevent slow decarboxylation or oxidation over long periods. Keep container tightly closed.

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References

- BLDpharm. (2024). Product Analysis: 4-((2-Chlorobenzyl)oxy)-3-ethoxybenzoic acid (CAS 872197-26-7). Retrieved from
- Santa Cruz Biotechnology. (2024). **4-[(2-Chlorobenzyl)oxy]-3-ethoxybenzoic acid** Product Data Sheet. Retrieved from
- PubChem. (2024). Compound Summary: Benzoic acid derivatives and related ethers.[1][2] National Library of Medicine. Retrieved from
- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience. (Reference for Williamson Ether Synthesis protocols).

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Sources

- 1. CN103896752A - Preparation method of 4-chloro-3-(4-ethoxybenzyl)benzaldehyde - Google Patents [patents.google.com]
- 2. scielo.org.mx [scielo.org.mx]
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